

Application Note: Advanced Analytical Characterization of 1-Chloro-10H-phenoxazine

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Compound of Interest

Compound Name: 1-chloro-10H-phenoxazine

Cat. No.: B13695462

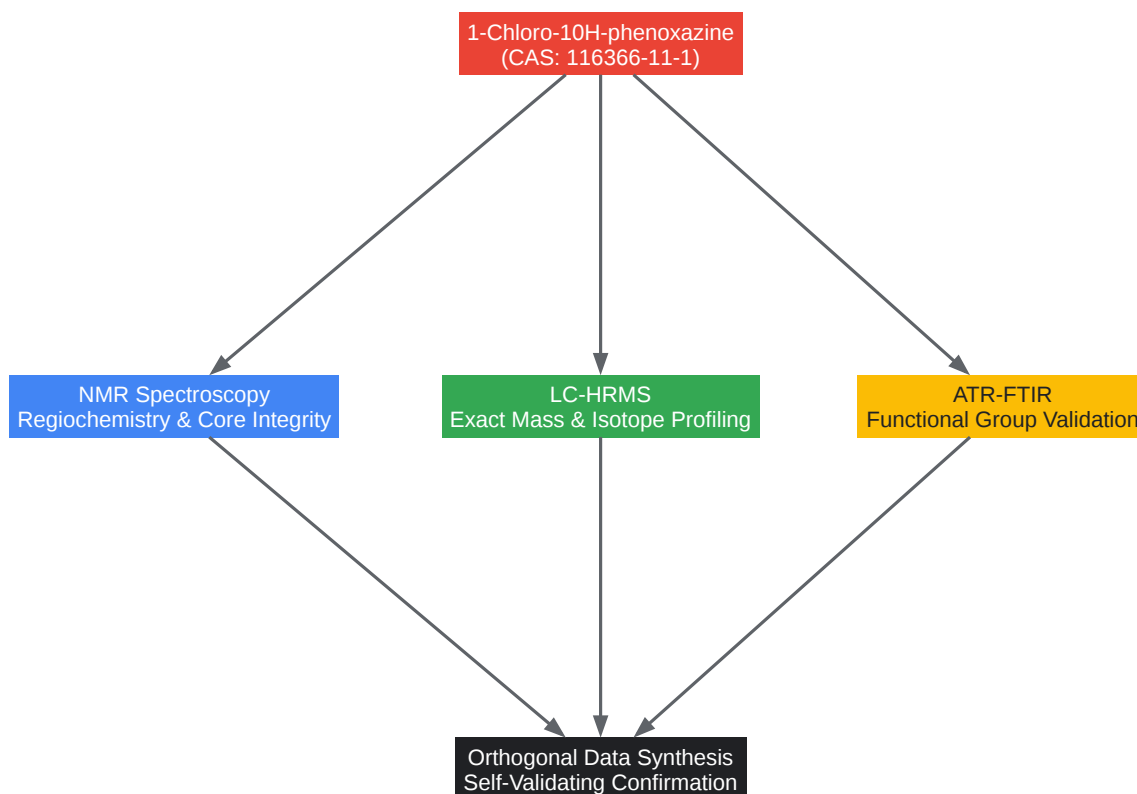
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Target Audience: Researchers, analytical scientists, and drug development professionals.

Strategic Overview & Analytical Rationale

1-Chloro-10H-phenoxazine (CAS 116366-11-1; Formula: C₁₂H₈ClNO) is a critical heterocyclic scaffold utilized extensively in the development of antimicrobial agents, antiviral drugs, and advanced optoelectronic materials [1](#). The structural elucidation of this compound presents specific analytical challenges, primarily distinguishing the regiochemistry of the chlorine substitution (C1 vs. C2/C3) and confirming the integrity of the oxidation-prone phenoxazine core.

To establish absolute structural confidence, we employ a self-validating, orthogonal analytical strategy. This approach does not merely collect data; it intertwines Nuclear Magnetic Resonance (NMR), High-Resolution Mass Spectrometry (HRMS), and Fourier Transform Infrared (FTIR) spectroscopy so that the findings of one technique independently verify the mechanistic claims of the others.



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Orthogonal analytical workflow for **1-chloro-10H-phenoxazine** characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality & Experimental Design: Proton (^1H) and Carbon-13 (^{13}C) NMR are the definitive tools for mapping the regiochemistry of the phenoxazine ring [2](#). The substitution of a highly electronegative chlorine atom at the C1 position breaks the molecule's bilateral symmetry, inducing a strong anisotropic deshielding effect on the adjacent C2 proton. Furthermore, the use of aprotic, polar solvents like DMSO- d_6 is a deliberate choice; it prevents the rapid exchange of the secondary amine (N-H) proton, allowing it to be observed as a distinct, broad singlet. This N-H signal acts as an internal reference point for 2D NOESY/COSY experiments to confirm the C1-chloro proximity.

Self-Validating Protocol:

- **Sample Preparation:** Dissolve 15–20 mg of the analyte in 0.6 mL of anhydrous DMSO- d_6 . Vortex until optically clear to ensure magnetic field homogeneity.
- **Instrument Setup:** Utilize a 400 MHz (or higher) NMR spectrometer equipped with a 5 mm Broadband Observe (BBO) probe. Maintain the probe temperature at 298 K.
- **^1H Acquisition:** Execute a standard 1D proton sequence (zg30). Set the relaxation delay (D1) to 2.0 seconds to ensure complete relaxation of the N-H proton, acquiring 16-32 scans.
- **^{13}C Acquisition:** Execute a proton-decoupled ^{13}C sequence (zgpg30) with a D1 of 2.0 seconds and 1024 scans to overcome the low natural abundance of ^{13}C and the quaternary nature of the C1 and bridgehead carbons.
- **Data Processing:** Apply an exponential window function (LB = 0.3 Hz for ^1H ; 1.0 Hz for ^{13}C). Phase and baseline correct manually. Reference the spectra to the DMSO- d_6 residual solvent peaks (^1H : 2.50 ppm; ^{13}C : 39.52 ppm).

Quantitative Data Summary:

Nucleus	Expected Chemical Shift (ppm)	Multiplicity & Integration	Assignment / Causality
¹ H	~8.60	Broad Singlet, 1H	N-H proton; stabilized by DMSO-d6.
¹ H	6.60 - 7.00	Multiplets, 7H	Aromatic protons; asymmetric splitting confirms C1 substitution.
¹³ C	~142.0, 131.0	Singlets	Bridgehead Carbons (C-O-C, C-N-C).
¹³ C	~118.5	Singlet	C1 (C-Cl); deshielded by electronegative chlorine.

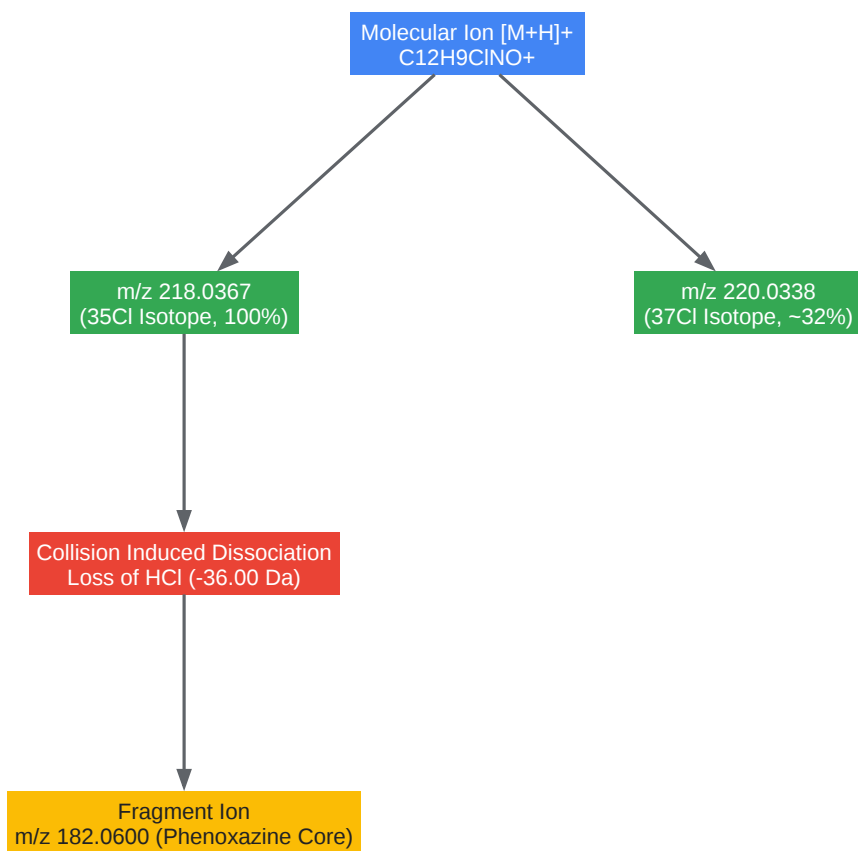
High-Resolution Mass Spectrometry (LC-HRMS)

Causality & Experimental Design: While NMR maps the connectivity, LC-HRMS validates the exact elemental composition (C₁₂H₈ClNO). The causality of using ESI+ (Electrospray Ionization in positive mode) lies in the basicity of the phenoxazine N-H group, which readily accepts a proton to form an [M+H]⁺ ion. The protocol is self-validating through the natural isotopic distribution of chlorine: the presence of a single chlorine atom strictly dictates a ~3:1 intensity ratio between the ³⁵Cl molecular ion and the ³⁷Cl isotope. Any deviation from this ratio immediately flags contamination or polychlorination.

Self-Validating Protocol:

- **Sample Preparation:** Dilute the sample to a final concentration of 1 µg/mL in LC-MS grade Methanol:Water (50:50, v/v) containing 0.1% Formic Acid. The formic acid acts as a proton source to drive ionization efficiency.
- **Chromatographic Separation:** Inject 2 µL onto a C18 Reverse Phase column (50 mm × 2.1 mm, 1.8 µm). Run a rapid gradient from 5% to 95% Acetonitrile (with 0.1% FA) over 5 minutes at 0.4 mL/min. This step separates the target from potential phenoxazinone oxidation byproducts.

- ESI-HRMS Acquisition: Set the capillary voltage to 3.5 kV and desolvation temperature to 350 °C. Acquire data in positive ion mode (m/z 100–500) using a Time-of-Flight (TOF) or Orbitrap analyzer to achieve mass accuracy < 5 ppm.
- MS/MS Fragmentation: Apply a collision energy of 25 eV. The diagnostic fragmentation pathway involves the homolytic cleavage and loss of HCl, yielding a stable phenoxazine core radical cation [3](#).



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ESI-HRMS isotopic distribution and primary fragmentation pathway.

Quantitative Data Summary:

Ion Type	Formula	Exact Mass (m/z)	Relative Abundance	Diagnostic Value
[M+H] ⁺ (35Cl)	C ₁₂ H ₉ (35Cl)NO ⁺	218.0367	100%	Confirms elemental composition.
[M+H] ⁺ (37Cl)	C ₁₂ H ₉ (37Cl)NO ⁺	220.0338	~32%	Validates mono-chlorination (3:1 ratio).
Fragment	C ₁₂ H ₈ NO ⁺	182.0600	Variable	Confirms intact phenoxazine core via HCl loss.

Fourier Transform Infrared (FTIR) Spectroscopy

Causality & Experimental Design: FTIR serves as the ultimate orthogonal check for functional group integrity. Phenoxazines are highly susceptible to oxidation, forming phenoxazin-3-ones [4](#). The causality of utilizing Attenuated Total Reflectance (ATR) FTIR is twofold: it requires zero sample preparation (avoiding moisture introduced by KBr pellets) and allows for the direct observation of the secondary amine (N-H) stretch. The absence of a strong carbonyl (C=O) stretch near 1650 cm⁻¹ self-validates that the sample has not degraded into an oxidized phenoxazinone.

Self-Validating Protocol:

- **Background Calibration:** Clean the diamond ATR crystal with LC-grade isopropanol. Collect an ambient air background spectrum (32 scans, 4 cm⁻¹ resolution) to subtract atmospheric CO₂ and water vapor.
- **Sample Analysis:** Deposit ~2 mg of the solid **1-chloro-10H-phenoxazine** directly onto the crystal. Engage the pressure anvil until the software indicates optimal contact.
- **Acquisition:** Collect 32 scans across the 4000–400 cm⁻¹ range.

- Data Validation: Apply standard ATR correction to account for wavelength-dependent penetration depth. Verify the presence of the N-H stretch and the absence of C=O impurities.

Quantitative Data Summary:

Wavenumber (cm ⁻¹)	Peak Shape / Intensity	Functional Group	Diagnostic Causality
~3380	Sharp, Medium	N-H Stretch	Confirms the secondary amine; validates non-oxidized state.
~1590, 1480	Sharp, Strong	C=C Aromatic	Confirms the conjugated tricyclic aromatic system.
~1220	Broad, Strong	C-O-C Asymmetric	Validates the central oxazine ether linkage.
~740	Sharp, Strong	C-Cl Stretch	Confirms the presence of the aryl chloride bond.

References

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Sources

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